

SBC-115076 solubility in aqueous solutions

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Compound of Interest

Compound Name: SBC-115076

CAS No.: 489415-96-5

Cat. No.: B15616271

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SBC-115076 Technical Support Center

Welcome to the technical support center for **SBC-115076**. This resource is designed to assist researchers, scientists, and drug development professionals in successfully utilizing **SBC-115076** in their experiments. Here you will find answers to frequently asked questions and troubleshooting guidance regarding its solubility in aqueous solutions.

Frequently Asked Questions (FAQs)

Q1: What is the general solubility of **SBC-115076** in common laboratory solvents?

A1: **SBC-115076** is readily soluble in organic solvents like DMSO and dimethylformamide (DMF) but is insoluble or sparingly soluble in water and ethanol[1][2][3]. For most in vitro applications, it is recommended to first prepare a concentrated stock solution in DMSO.

Q2: I am seeing precipitation when I dilute my **SBC-115076** DMSO stock solution into an aqueous buffer. What should I do?

A2: Precipitation upon dilution into aqueous solutions is a common issue due to the low aqueous solubility of **SBC-115076**. Here are some steps to troubleshoot this problem:

- Lower the final concentration: The final concentration of **SBC-115076** in your aqueous buffer may be too high. Try diluting your stock solution further.
- Increase the percentage of DMSO: A higher percentage of DMSO in the final solution can help maintain solubility. However, be mindful of the DMSO tolerance of your specific cell line or experimental system.
- Use a pre-warmed buffer: Gently warming your aqueous buffer before adding the DMSO stock can sometimes improve solubility.
- Vortex immediately after dilution: To ensure rapid and uniform mixing, vortex the solution immediately after adding the DMSO stock to the aqueous buffer.
- Prepare fresh solutions: Do not store diluted aqueous solutions of **SBC-115076** for extended periods. It is recommended to prepare them fresh for each experiment[4].

Q3: What is the maximum recommended concentration of **SBC-115076** in a PBS buffer?

A3: For maximum solubility in aqueous buffers, **SBC-115076** should first be dissolved in DMSO. Using this method, a solubility of approximately 0.5 mg/mL can be achieved in a 1:1 solution of DMSO:PBS (pH 7.2)[4]. Storing this aqueous solution for more than one day is not recommended[4].

Q4: How should I store **SBC-115076**?

A4:

- Solid Powder: Store at -20°C for long-term stability (years)[2][5][6].
- Stock Solutions in DMSO: Aliquot and store at -80°C for up to 2 years or at -20°C for up to 1 year[5]. Avoid repeated freeze-thaw cycles[1].

Quantitative Solubility Data

The following table summarizes the solubility of **SBC-115076** in various solvents based on available data.

Solvent	Concentration	Method/Notes	Source
DMSO	33 mg/mL (~62.54 mM)	Fresh DMSO is recommended as moisture can reduce solubility.	[1]
50 mg/mL (~94.76 mM)	Achieved by warming to 50°C and ultrasonication.	[1]	
≥ 100 mg/mL (~189.53 mM)	Saturation unknown. Hygroscopic DMSO can impact solubility.	[5][7]	
32 mg/mL	at 25°C	[6]	
≥ 52.8 mg/mL	[3][8]		
~5 mg/mL	[4]		
Water	Insoluble	[1]	
Ethanol	Insoluble	[1]	
Dimethylformamide (DMF)	~2 mg/mL	[4]	
1:1 DMSO:PBS (pH 7.2)	~0.5 mg/mL	Prepared by diluting a DMSO stock solution.	[4]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (~4.74 mM)	Clear solution for in vivo use.	[5][7]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (~4.74 mM)	Clear solution for in vivo use.	[5][7]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (~4.74 mM)	Clear solution for in vivo use.	[5][7]

Experimental Protocols

Preparation of **SBC-115076** for In Vitro Cellular Assays

This protocol describes the preparation of a working solution of **SBC-115076** for treating cells in culture (e.g., HepG2 cells)[1][9].

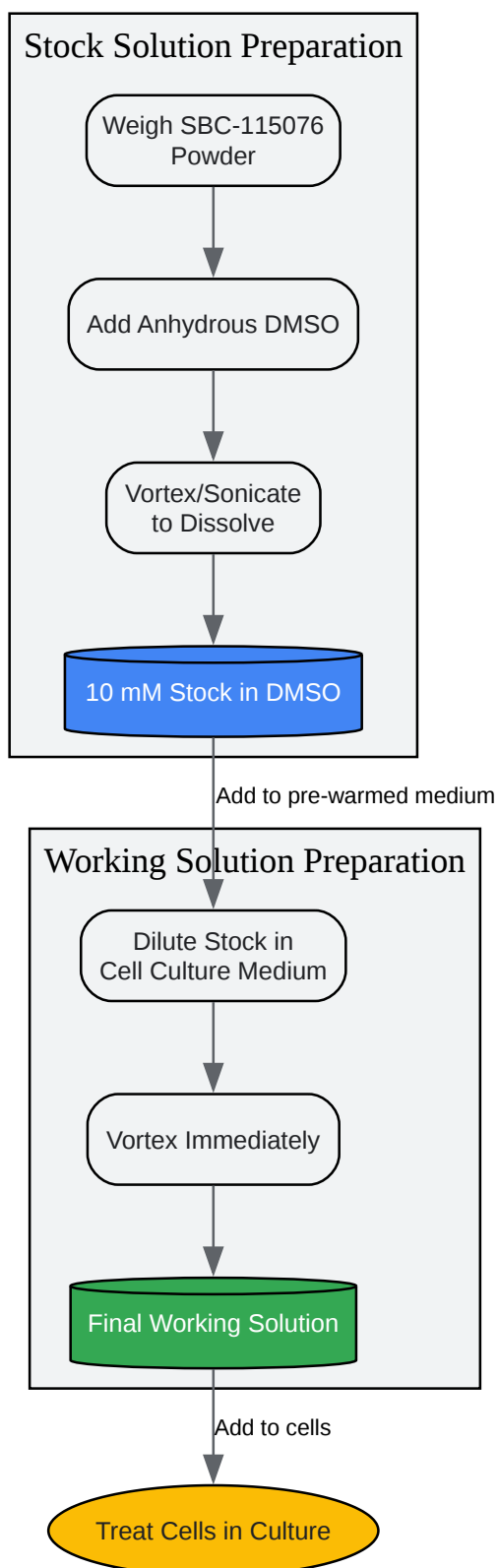
Materials:

- **SBC-115076** powder
- Anhydrous/fresh DMSO
- Sterile cell culture medium (e.g., DMEM)
- Sterile microcentrifuge tubes
- Vortex mixer

Procedure:

- Prepare a 10 mM DMSO Stock Solution:
 - Calculate the mass of **SBC-115076** needed to prepare the desired volume of a 10 mM stock solution (Molecular Weight: 527.61 g/mol).
 - Weigh the **SBC-115076** powder and add it to a sterile microcentrifuge tube.
 - Add the calculated volume of fresh DMSO to the tube.
 - Vortex thoroughly until the powder is completely dissolved. Gentle warming (up to 50°C) and ultrasonication can be used to aid dissolution if necessary[1].
- Prepare the Working Solution:
 - Aseptically dilute the 10 mM DMSO stock solution into pre-warmed cell culture medium to achieve the desired final concentration for your experiment.

- Important: Add the DMSO stock to the culture medium and immediately vortex to ensure rapid dispersion and minimize precipitation.
- The final concentration of DMSO in the cell culture should be kept low (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity.
- Cell Treatment:
 - Add the freshly prepared working solution to your cells and proceed with your experimental incubation.

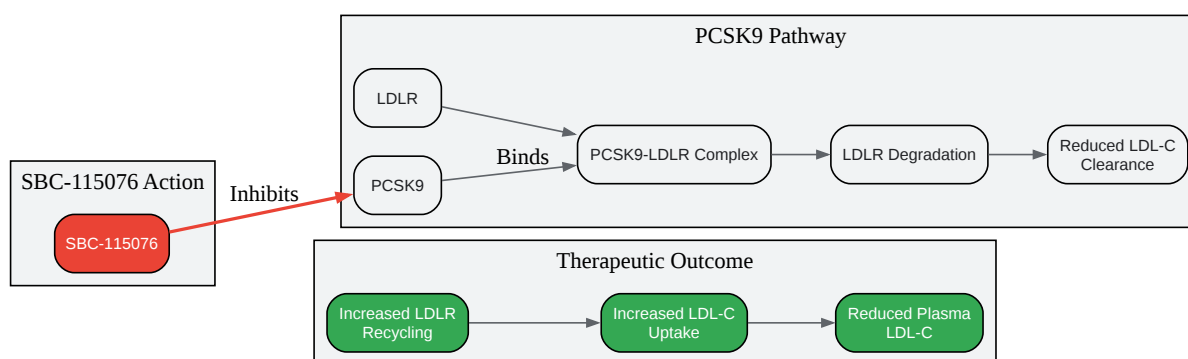


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Workflow for preparing SBC-115076 for in vitro experiments.

Signaling Pathway

SBC-115076 is a potent inhibitor of proprotein convertase subtilisin/kexin type 9 (PCSK9). PCSK9 is a key regulator of low-density lipoprotein receptor (LDLR) levels. By binding to LDLR on the surface of hepatocytes, PCSK9 targets the receptor for lysosomal degradation. This reduction in LDLR levels leads to decreased clearance of LDL-cholesterol (LDL-C) from the bloodstream, resulting in higher plasma LDL-C levels. **SBC-115076** acts by inhibiting the interaction between PCSK9 and LDLR, thereby preventing LDLR degradation. This leads to increased recycling of LDLR to the cell surface, enhanced LDL-C uptake by the liver, and consequently, a reduction in plasma LDL-C levels[2][3].



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Mechanism of action of SBC-115076 in the PCSK9 signaling pathway.

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